

# Adipic dihydrazide chemical structure and properties

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## Compound of Interest

Compound Name: Adipic dihydrazide

Cat. No.: B046771

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## Adipic Dihydrazide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Adipic dihydrazide** (ADH) is a versatile, symmetrical, and bifunctional molecule widely utilized as a cross-linking agent, hardener, and chemical linker in a multitude of applications, ranging from industrial coatings to advanced drug delivery systems. Its high reactivity, stability, and biocompatibility make it an invaluable tool for researchers and professionals in various scientific disciplines. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and key applications of **adipic dihydrazide**, with a focus on its role in polymer chemistry and drug development. Detailed experimental protocols and visual diagrams of core chemical processes are included to facilitate practical application and further research.

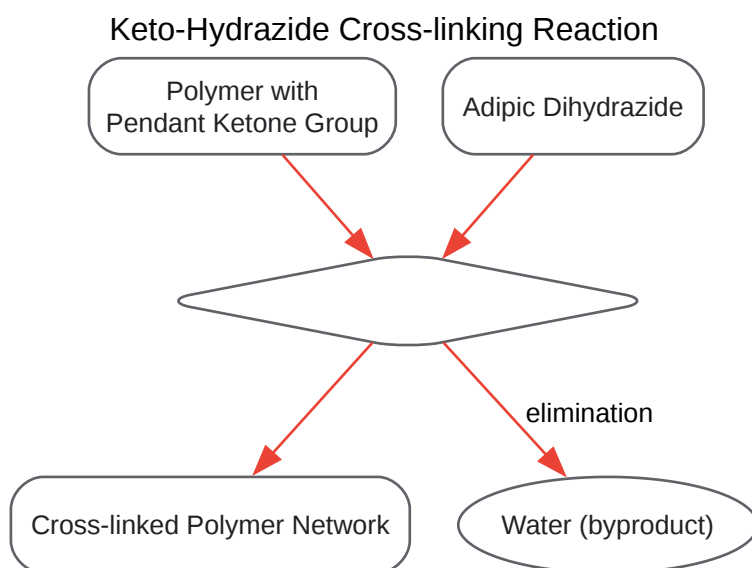
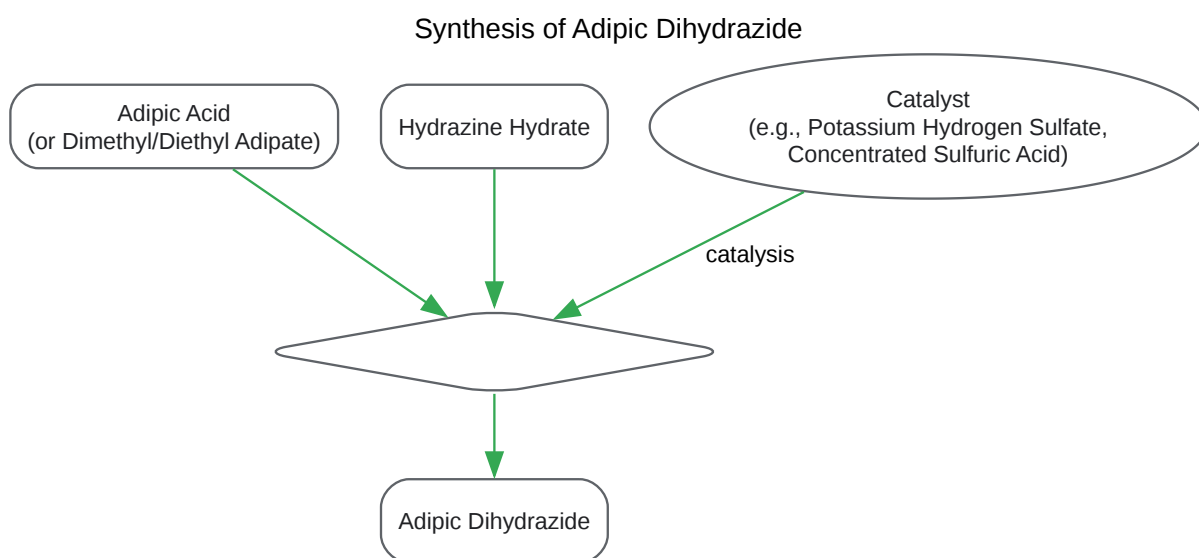
### Chemical Structure and Identification

**Adipic dihydrazide**, systematically named hexanedihydrazide, is characterized by a six-carbon aliphatic chain with a hydrazide group at each end. This symmetrical structure is fundamental to its function as a cross-linking agent.

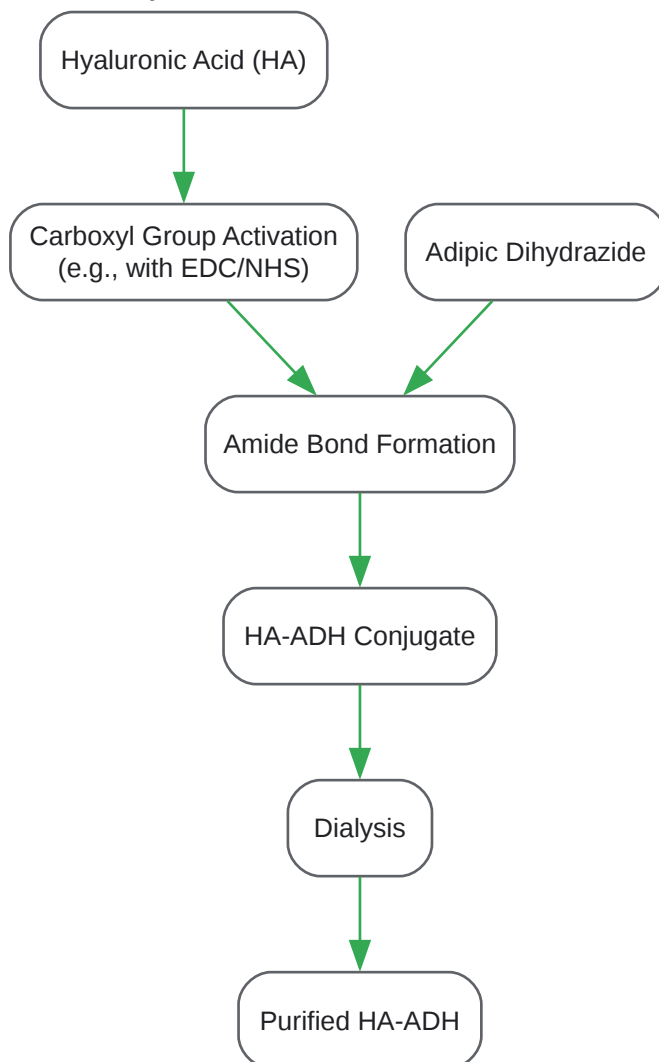
- IUPAC Name: hexanedihydrazide<sup>[1]</sup>

- Synonyms: Adipic acid dihydrazide, Adipohydrazide, Adipyl hydrazide[1][2]
- CAS Number: 1071-93-8[1][3][4]
- Molecular Formula:  $C_6H_{14}N_4O_2$ [1][3][4]
- Molecular Weight: 174.20 g/mol [1][3][4]

Chemical Structure:



## Workflow for Hyaluronic Acid Functionalization with ADH



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## References

- 1. researchgate.net [researchgate.net]
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- 3. ADH is a high-melting powder compound prepared from the reaction of organic acids with hydrazine. It can be used as a latent curing agent for epoxy resins (EP).  
[sdmingdechem.com]
- 4. Synthesis method of adipic acid dihydrazide - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [Adipic dihydrazide chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at:  
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